

Application Notes and Protocols for Studying (E)-2-methylpentadec-2-enoyl-CoA

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Compound of Interest

Compound Name: (E)-2-methylpentadec-2-enoyl-CoA

Cat. No.: B15597998

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Introduction

(E)-2-methylpentadec-2-enoyl-CoA is a long-chain, branched-chain acyl-coenzyme A thioester. While specific research on this exact molecule is limited, its structure suggests a role as an intermediate in the metabolism of branched-chain fatty acids (BCFAs) and the catabolism of branched-chain amino acids (BCAAs), particularly isoleucine. Understanding the metabolic fate and cellular effects of this molecule is crucial for research into metabolic disorders, including insulin resistance, obesity, and certain inborn errors of metabolism. These application notes provide a comprehensive overview of experimental models and detailed protocols for the investigation of **(E)-2-methylpentadec-2-enoyl-CoA**.

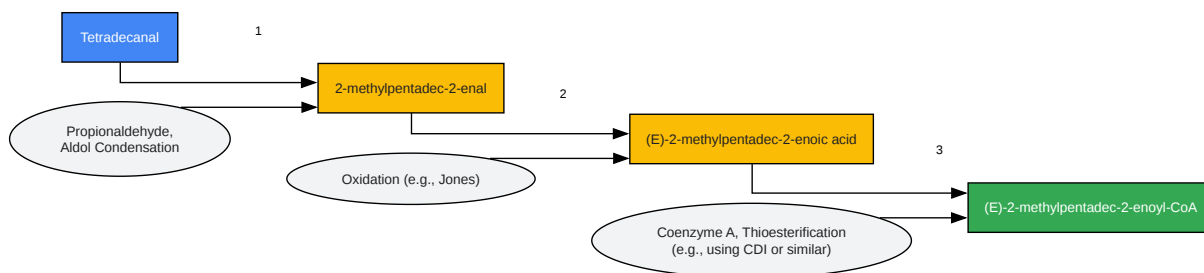
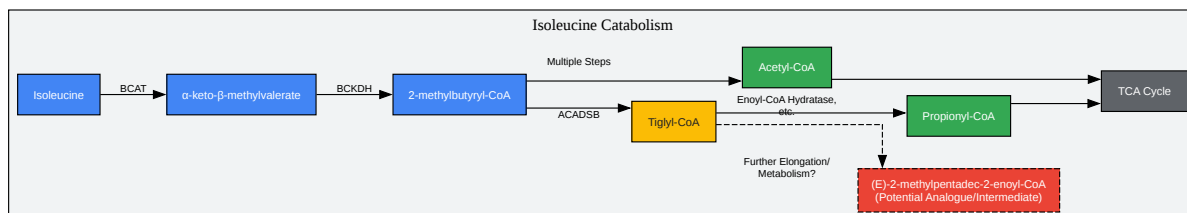
Biological Context and Signaling Pathways

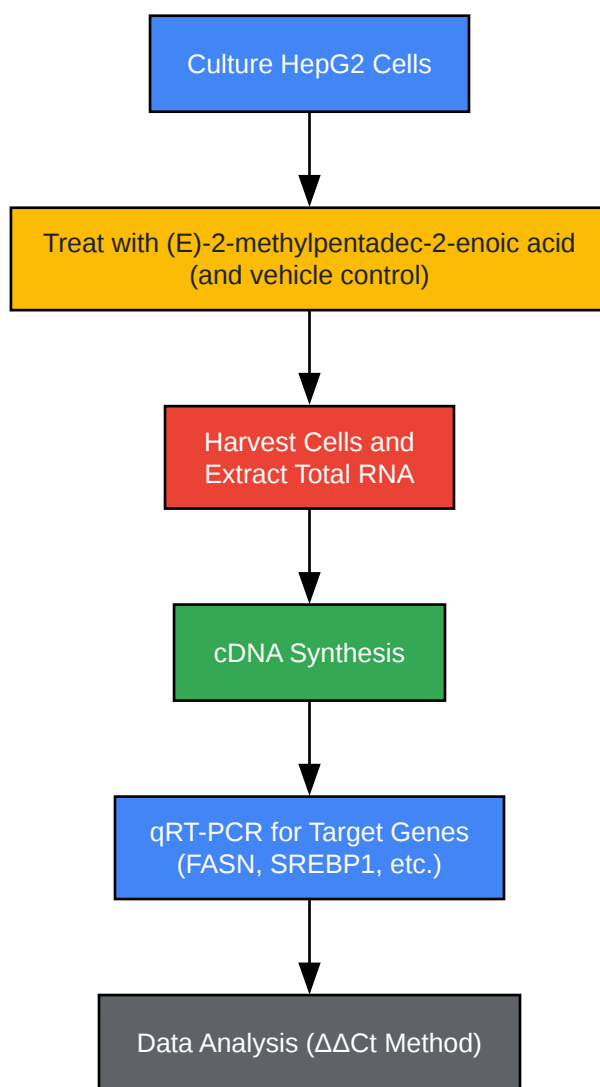
(E)-2-methylpentadec-2-enoyl-CoA is likely a substrate for or product of enzymes involved in fatty acid and amino acid metabolism. The key enzyme implicated in the metabolism of similar molecules is 2-methyl-branched-chain-enoyl-CoA reductase. This enzyme participates in the degradation pathway of isoleucine and is also involved in the synthesis of BCFAs in some organisms.

The broader metabolic pathways and signaling networks potentially influenced by **(E)-2-methylpentadec-2-enoyl-CoA** include:

- **Branched-Chain Amino Acid (BCAA) Catabolism:** The degradation of isoleucine generates intermediates that are structurally similar to the target molecule. Dysregulation of BCAA metabolism is linked to insulin resistance and other metabolic diseases.
- **Fatty Acid Synthesis and Elongation:** As a long-chain acyl-CoA, it may influence the activity of enzymes and signaling pathways involved in lipid synthesis, such as fatty acid synthase (FASN) and sterol regulatory element-binding protein 1 (SREBP1).
- **Mitochondrial β -oxidation:** Branched-chain acyl-CoAs are substrates for mitochondrial dehydrogenases. The accumulation or depletion of these intermediates can impact mitochondrial function and energy homeostasis.

Below is a diagram illustrating the potential metabolic context of **(E)-2-methylpentadec-2-enoyl-CoA** within the broader scope of BCAA catabolism.





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